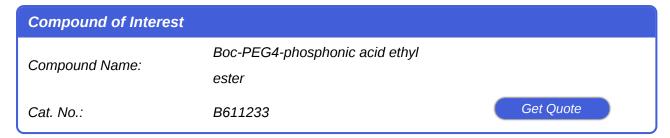


Technical Guide: t-Butoxycarbonyl-PEG4-Phosphonic Acid Diethyl Ester

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of t-butoxycarbonyl-PEG4-phosphonic acid diethyl ester, a heterobifunctional linker molecule increasingly utilized in bioconjugation and drug delivery applications.

Chemical Identity and Properties

The CAS number for t-butoxycarbonyl-PEG4-phosphonic acid diethyl ester is 1623791-77-4.[1] [2] This compound is also known by several synonyms, including **Boc-PEG4-phosphonic acid ethyl ester** and tert-butyl 3-[2-[2-(2-

diethoxyphosphorylethoxy)ethoxy]ethoxy]propanoate.[2]

The phosphonate group provides a stable linkage to various surfaces and molecules, while the Boc-protected amine offers a selectively deprotectable site for further conjugation. The tetraethylene glycol (PEG4) spacer enhances hydrophilicity, which can improve the solubility and pharmacokinetic properties of the resulting conjugates.

Table 1: Physicochemical Properties



Property	Value	Source
CAS Number	1623791-77-4	[1][2]
Molecular Formula	C19H39O9P	[1][2]
Molecular Weight	442.5 g/mol	[1][2]
Purity	Typically ≥98%	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and application of similar phosphonate esters are available in the scientific literature. While a specific protocol for the synthesis of CAS 1623791-77-4 was not found in the immediate search, general methods for the synthesis of phosphonate esters and Boc-protected compounds can be adapted.

General Synthesis of Phosphonate Esters:

A common method for forming phosphonate esters involves the condensation of an alcohol with a methyl phosphonate.[3] This reaction is often facilitated by the use of a dialkylazodicarboxylate and triphenylphosphine, known as the Mitsunobu reaction.[3] Subsequent selective de-esterification can yield the desired phosphonic acid monoester if required.[3]

Boc-Protection Strategy:

The tert-butoxycarbonyl (Boc) group is a widely used protecting group for amines due to its stability under many reaction conditions and its ease of removal under acidic conditions.[4] The introduction of a Boc group can be achieved by reacting the amine with di-tert-butyl dicarbonate (Boc anhydride).

Workflow for Bioconjugation:

The use of t-butoxycarbonyl-PEG4-phosphonic acid diethyl ester in a bioconjugation workflow typically involves the following steps:



- Deprotection of the Boc Group: The Boc-protected amine is deprotected using an acid such as trifluoroacetic acid (TFA) to yield a primary amine.
- Conjugation: The newly exposed amine is then reacted with an activated functional group (e.g., an N-hydroxysuccinimide ester) on the target molecule (e.g., a protein, peptide, or drug).
- Purification: The resulting conjugate is purified using standard techniques such as chromatography to remove unreacted starting materials and byproducts.

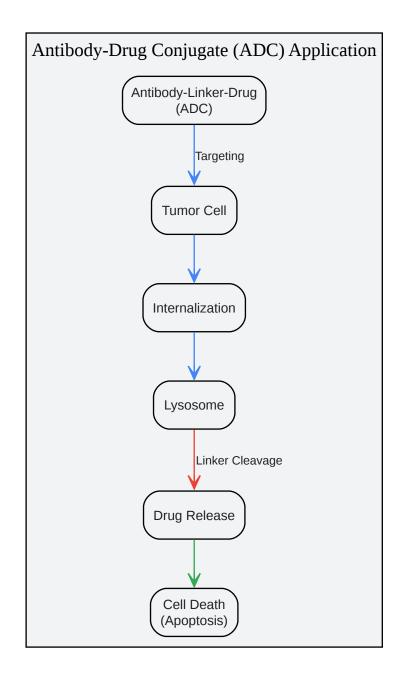
Caption: General bioconjugation workflow.

Applications in Drug Development and Research

Heterobifunctional linkers like t-butoxycarbonyl-PEG4-phosphonic acid diethyl ester are critical tools in various research and development areas:

- Antibody-Drug Conjugates (ADCs): The linker can be used to attach a cytotoxic drug to an antibody, enabling targeted delivery to cancer cells.
- PROTACs (Proteolysis Targeting Chimeras): This molecule can serve as a component of a PROTAC, bringing a target protein and an E3 ubiquitin ligase into proximity to induce degradation of the target protein.
- Surface Modification: The phosphonate group can bind to metal oxide surfaces, allowing for the functionalization of nanoparticles or medical implants with biomolecules.





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Caption: ADC mechanism of action.

This technical guide provides foundational information on t-butoxycarbonyl-PEG4-phosphonic acid diethyl ester. For specific applications, further optimization of reaction conditions and purification methods may be necessary. Researchers are encouraged to consult the primary literature for detailed protocols relevant to their specific research goals.



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